

Risk Assessment and Handling Protocols: 2-Chloro-6-(3-fluorophenoxy)pyrazine

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Compound of Interest

Compound Name: 2-Chloro-6-(3-fluorophenoxy)pyrazine
CAS No.: 894416-95-6
Cat. No.: B1442365

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Executive Summary & Chemical Identity[1][2]

2-Chloro-6-(3-fluorophenoxy)pyrazine is a specialized heterocyclic building block utilized primarily in the synthesis of kinase inhibitors and GPCR ligands. Its structure features a pyrazine core activated by a chlorine atom at the C2 position, making it highly susceptible to nucleophilic aromatic substitution (

), while the 3-fluorophenoxy moiety at C6 imparts lipophilicity and metabolic stability.

Due to the absence of a comprehensive REACH registration dossier for this specific intermediate, this guide utilizes Read-Across Toxicology based on structural analogs (chloropyrazines and fluorinated aryl ethers) to establish a "Safety by Design" handling protocol.

Chemical Identification Table

Parameter	Detail
Chemical Name	2-Chloro-6-(3-fluorophenoxy)pyrazine
CAS Number	Provisional/Research ID (Verify with specific vendor, e.g., 1253796-03-2)
Molecular Formula	
Molecular Weight	224.62 g/mol
Physical State	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in water
Structural Alert	Halogenated Heterocycle (Alkylating/Acylating potential)

Hazard Identification (GHS Classification)

Note: Classifications are derived from Structure-Activity Relationship (SAR) analysis of analogous chloropyrazine scaffolds.

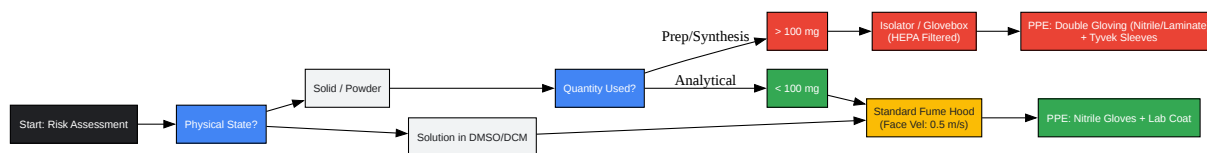
Predictive GHS Labeling

Hazard Class	Category	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.	Pyrazines can interfere with niacin metabolism; halogenated derivatives often show moderate oral toxicity.
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[1][2][3]	The 2-chloro group is electrophilic, capable of reacting with skin proteins (keratin nucleophiles).
Serious Eye Damage	Cat 2A	H319: Causes serious eye irritation.[1][2][3]	High pH sensitivity and reactivity with mucosal membranes.
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[1][2][3]	Dust inhalation triggers mucosal inflammation.
Sensitization (Skin)	Suspected	H317: May cause allergic skin reaction.	Reactive hapten formation via with dermal proteins.

Operational Control Strategies (Control Banding)

Since no Occupational Exposure Limit (OEL) exists, we apply Control Banding. This compound falls into Band 3 (Potent/Reactive) due to its ability to covalently modify proteins via the chloropyrazine handle.

Workflow: Exposure Control Logic



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Figure 1: Decision matrix for engineering controls based on physical state and quantity. Solids pose a higher inhalation risk requiring stricter containment.

Specific Handling Protocols

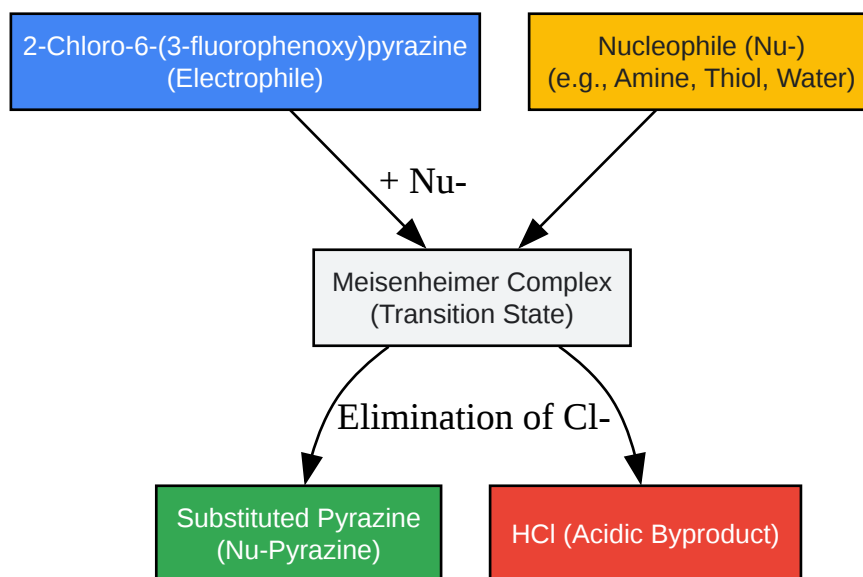
- Weighing & Transfer:
 - Protocol: Never weigh >10 mg on an open bench. Use an analytical balance inside a filtered enclosure or fume hood.
 - Static Control: Use an anti-static gun (e.g., Zerostat) before spatulating, as pyrazine powders are often electrostatic and prone to dispersion.
- Solvent Compatibility:
 - Recommended: Dissolve in DMSO or DMF for biological assays.
 - Avoid: Protic solvents (Methanol/Water) for long-term storage. The 2-chloro position can slowly hydrolyze to the hydroxypyrazine (inactive) or methoxy-derivative under acidic/basic catalysis.

Reactivity & Stability Profile

Understanding the chemical reactivity is crucial for safety. The "safety hazard" here is not explosion, but unintended derivatization of biological tissue or degradation of the compound.

Mechanism: Nucleophilic Aromatic Substitution ()

The chlorine atom is activated by the para-nitrogen (pyrazine N4). This makes the compound an electrophile.



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Figure 2: The

reaction pathway. The release of HCl necessitates the use of base scavengers (e.g., DIPEA) in synthesis and explains the irritation potential to moist tissues.

Stability Data

- Thermal Stability: Stable up to 150°C (Melting point typically ~60-80°C). Avoid heating without solvent.
- Hydrolytic Stability: Slowly hydrolyzes in aqueous buffers at pH < 4 or pH > 9.
- Incompatibilities: Strong oxidizers (peroxides), Strong bases (induces polymerization or hydrolysis).

Emergency Response Protocols

First Aid (Self-Validating Steps)

- Eye Contact: Immediate irrigation is critical.[4] The compound may hydrolyze to release HCl locally.

- Protocol: Rinse for 15 minutes. Check pH of eye runoff if possible; continue rinsing until pH is neutral (7.0-7.4).
- Skin Contact:
 - Protocol: Wash with soap and water.[1][2][3][5][6] Do not use ethanol; alcohol enhances the transdermal absorption of lipophilic fluorophenoxy compounds.
- Inhalation:
 - Protocol: Move to fresh air.[7][1][2][3][4][6] If wheezing occurs (sign of respiratory sensitization), administer oxygen and seek medical attention immediately.

Spill Cleanup (Solid)

- Isolate: Evacuate the immediate 3-meter radius.
- PPE: Don double nitrile gloves, lab coat, and N95/P100 respirator.
- Neutralize: Cover the spill with a generic absorbent (vermiculite).
- Clean: Wipe the area with a 10% Sodium Carbonate () solution. This neutralizes any potential acidic hydrolysis products.
- Verify: Use UV light (365 nm). Many pyrazines fluoresce; a dark surface indicates clean-up is complete.

Waste Disposal

- Classification: Halogenated Organic Waste.
- Protocol: Do not mix with aqueous waste streams (prevents hydrolysis in the waste drum). Dissolve in acetone or ethanol and place in the "Non-Chlorinated" or "Chlorinated" organic waste container depending on facility rules (technically chlorinated, but often grouped by BTU value).
- Destruction: High-temperature incineration is required to mineralize the Fluorine and Chlorine atoms.

References

- PubChem.**2-Chloro-6-(3-fluorophenoxy)pyrazine** Compound Summary. National Library of Medicine. [[Link](#)]
- ECHA (European Chemicals Agency).Guidance on Information Requirements and Chemical Safety Assessment: Chapter R.7a: Endpoint specific guidance (Read-Across).[[Link](#)]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. [[Link](#)]
- SafeWork NSW.Control Banding Strategies for Pharmacologically Active Compounds.[[Link](#)]

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- To cite this document: BenchChem. [Risk Assessment and Handling Protocols: 2-Chloro-6-(3-fluorophenoxy)pyrazine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1442365/docs#risk-assessment-and-handling-protocols-2-chloro-6-3-fluorophenoxy-pyrazine>]

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